

Personal protective equipment for handling 3,3'-Azanediylpropionic acid-d8

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Compound of Interest

Compound Name: 3,3'-Azanediylpropionic acid-d8

Cat. No.: B15140915

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Essential Safety and Handling Guide for 3,3'-Azanediylpropionic acid-d8

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **3,3'-Azanediylpropionic acid-d8**. The following procedures are based on the safety data for the non-deuterated parent compound, 3,3'-Iminodipropionic acid, and are considered applicable to the deuterated form.

Hazard Identification and Classification

Based on the Global Harmonized System (GHS), the parent compound, 3,3'-Iminodipropionic acid, is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is Warning.

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **3,3'-Azanediylidipropionic acid-d8**:

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166[1][2]. A face shield should be worn if there is a risk of splashing[3].
Skin Protection	Chemical-resistant gloves	Butyl or nitrile rubber gloves are recommended. Gloves must be inspected for integrity before each use and changed immediately if contaminated[3][4].
Laboratory coat	A standard lab coat is required. For procedures with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat[3].	
Respiratory Protection	Air-purifying respirator with organic vapor (OV) cartridges	Required when working outside of a certified chemical fume hood or in poorly ventilated areas. A fit test is necessary before initial use[3][4].

Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical to prevent contamination and ensure user safety.

1. Engineering Controls:

- Always handle **3,3'-Azanediylidipropionic acid-d8** inside a certified chemical fume hood to minimize inhalation of dust or vapors.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area[1].

2. Procedural Steps:

- Before starting work, ensure all necessary PPE is correctly worn.
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory[4].
- Avoid direct contact with the skin, eyes, and clothing[1].
- Do not eat, drink, or smoke in the laboratory.
- Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated area[4].

3. Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. If respiratory irritation persists, seek medical attention.
- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste containing **3,3'-Azanediylidipropionic acid-d8** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

1. Waste Segregation and Collection:

- Collect all residual chemical and contaminated materials (e.g., gloves, wipes) in a dedicated, clearly labeled, and sealed hazardous waste container[3].
- The container must be compatible with the chemical; the original container is often a suitable choice.

2. Labeling:

- The hazardous waste container must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name: "**3,3'-Azanediylidipropionic acid-d8**"[5].

3. Storage and Disposal:

- Store the sealed hazardous waste container in a designated satellite accumulation area.
- Arrange for pickup and disposal through a licensed chemical waste disposal vendor.

Chemical and Physical Properties

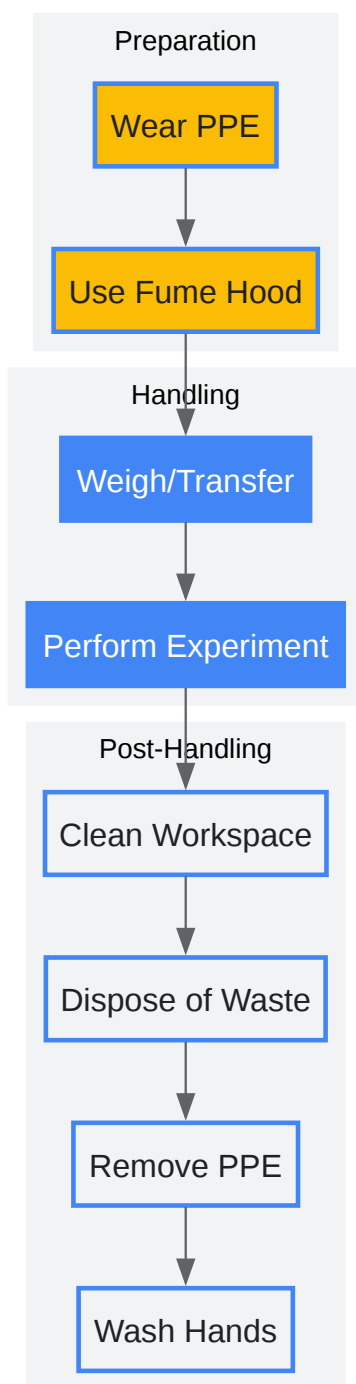
The following data is for the non-deuterated parent compound, 3,3'-Iminodipropionic acid.

Property	Value
Molecular Formula	C6H11NO4
Molecular Weight	161.16 g/mol
Appearance	White to almost white powder or crystals
Melting Point	156 °C
Solubility	Soluble in water
Storage Temperature	Refrigerated (0-10°C)

Experimental Workflow and Logical Relationships

The following diagrams illustrate the procedural flow for safely handling and disposing of **3,3'-Azanediylidipropionic acid-d8**.

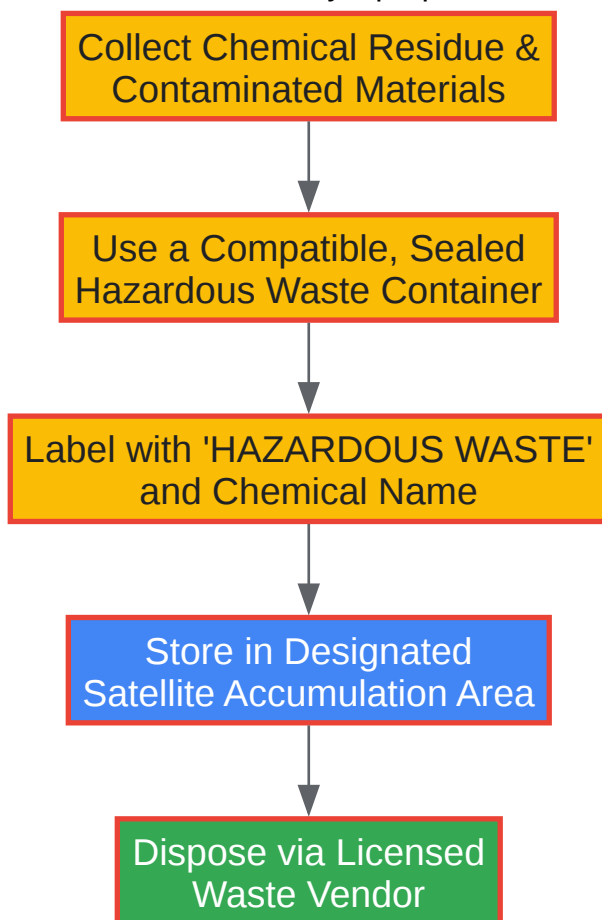
Safe Handling Workflow for 3,3'-Azanediylidipropionic acid-d8



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Caption: Workflow for safe handling of **3,3'-Azanediylidipropionic acid-d8**.

Disposal Plan for 3,3'-Azanediylidipropionic acid-d8 Waste



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